

# Personal protective equipment for handling Urmc-099

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## Compound of Interest

Compound Name: Urmc-099

Cat. No.: B15607562

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## Essential Safety and Handling Guide for Urmc-099

This document provides immediate safety, handling, and disposal information for **Urmc-099**, a potent, brain-penetrant mixed lineage kinase (MLK) inhibitor intended for research use only.[1] [2] Given that **Urmc-099** is a biologically active compound with an unknown long-term safety profile in humans, all procedures must be conducted with caution in a designated laboratory setting.[3] This guide is intended to supplement, not replace, your institution's standard operating procedures and the guidance of your Environmental Health & Safety (EH&S) department.

## Core Safety & Handling

**Urmc-099** is a crystalline solid, typically handled as a powder or in a dissolved solution.[1] The primary risks are inhalation of the powder and absorption through the skin. As the compound is designed to be biologically active and may modulate the immune system, unintended exposure should be strictly avoided.[3]

Personal Protective Equipment (PPE):

- **Eye Protection:** Chemical safety glasses or goggles are mandatory at all times.
- **Hand Protection:** Nitrile or neoprene gloves should be worn. Always inspect gloves for tears or holes before use. Change gloves immediately if they become contaminated.
- **Body Protection:** A standard laboratory coat must be worn and kept fully buttoned.

- **Respiratory Protection:** When handling the powder form outside of a certified chemical fume hood or ventilated balance enclosure, a properly fitted N95 or higher-rated respirator is required to prevent inhalation.

All handling of the solid form of **Urmc-099** should ideally be performed within a chemical fume hood or a powder containment hood to minimize inhalation risk.

## Chemical and Storage Information

Proper storage is critical to maintain the stability and efficacy of **Urmc-099**.[\[1\]](#)

Property	Data	Citation(s)
Molecular Formula	C <sub>27</sub> H <sub>27</sub> N <sub>5</sub>	<a href="#">[1]</a>
Molecular Weight	421.54 g/mol	<a href="#">[1]</a> <a href="#">[4]</a>
Storage (Powder)	Store at -20°C for up to 3 years.	<a href="#">[1]</a>
Storage (In Solvent)	Store at -80°C for up to 1 year.	<a href="#">[1]</a>
Solubility	DMSO: ~75-84 mg/mL Ethanol: ~6 mg/mL (Sonication recommended)	<a href="#">[1]</a> <a href="#">[4]</a>

## Operational Plans

### Protocol for Solution Preparation (Example for In Vivo Use)

This protocol is based on methodologies used in preclinical research studies for preparing **Urmc-099** for intraperitoneal (i.p.) injection in animal models.[\[5\]](#)

Materials:

- **Urmc-099** powder
- Sterile Dimethyl Sulfoxide (DMSO)

- Polyethylene Glycol 400 (PEG400)
- Sterile Saline (0.9% NaCl)
- Sterile vials and syringes

#### Procedure:

- Initial Dissolution: In a chemical fume hood, dissolve the required weight of **Urmc-099** powder in sterile DMSO. For example, to prepare a 2 mg/mL final solution, 20 mg of **Urmc-099** can be dissolved in 0.5 mL of DMSO.[\[5\]](#)
- Add Co-solvent: To the DMSO-**Urmc-099** mixture, add PEG400. Following the example, add 4 mL of PEG400.[\[5\]](#)
- Final Dilution: Add sterile saline to reach the final desired volume and concentration. In this example, add 5.5 mL of sterile saline to bring the total volume to 10 mL, achieving a final concentration of 2 mg/mL.[\[5\]](#)
- Mixing: Ensure the solution is thoroughly mixed and homogenous before administration.
- Storage: Use the solution immediately or store it at -80°C as per stability guidelines.[\[1\]](#)

## Spill & Exposure Procedures

- Spill (Powder):
  - Evacuate and restrict access to the area.
  - Wearing appropriate PPE, gently cover the spill with damp paper towels to avoid raising dust.
  - Wipe the area from the outside-in, placing contaminated materials into a sealed bag for hazardous waste disposal.
  - Wash the area with soap and water.
- Spill (Solution):

- Absorb the spill with an inert material (e.g., vermiculite, sand, or chemical absorbent pads).
- Place the contaminated material into a sealed container for chemical waste disposal.
- Clean the spill area with an appropriate solvent followed by soap and water.
- Skin Exposure: Immediately flush the affected area with copious amounts of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention.
- Eye Exposure: Immediately flush eyes with a gentle stream of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.

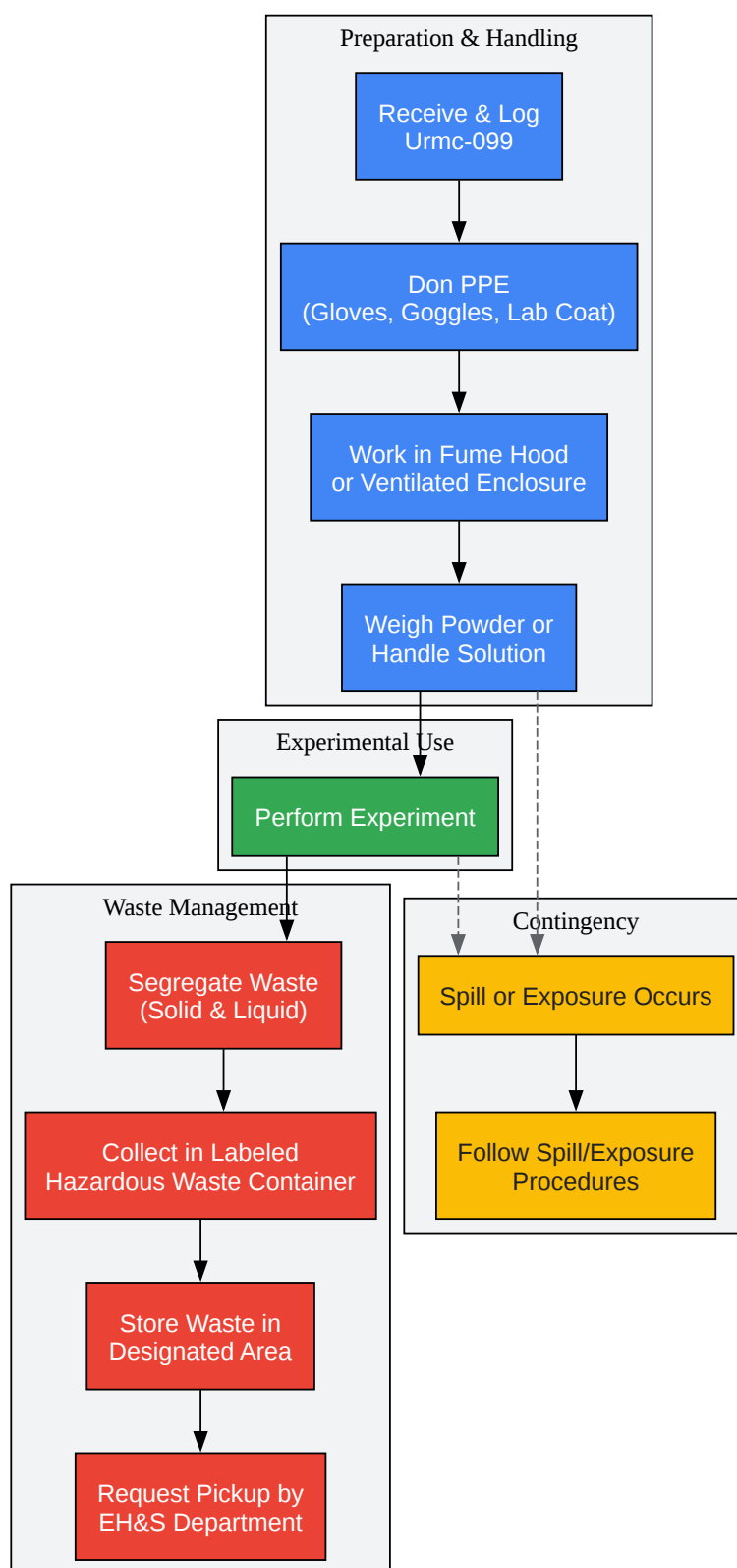
## Disposal Plan

DO NOT dispose of **Urmc-099**, either in solid or solution form, down the drain or in regular trash.<sup>[6]</sup><sup>[7]</sup> As a bioactive research chemical, it must be treated as hazardous chemical waste.

- Solid Waste: All vials containing residual powder and any contaminated materials (e.g., weigh boats, gloves, paper towels) must be collected in a clearly labeled hazardous waste container.
- Liquid Waste: Unused or waste solutions of **Urmc-099** should be collected in a designated, sealed, and clearly labeled hazardous chemical waste container. Segregate aqueous and organic solutions if required by your institution.<sup>[7]</sup>
- Disposal Request: All waste must be disposed of through your institution's EH&S department.<sup>[7]</sup> Follow their specific procedures for chemical waste pickup.

## Visualizations

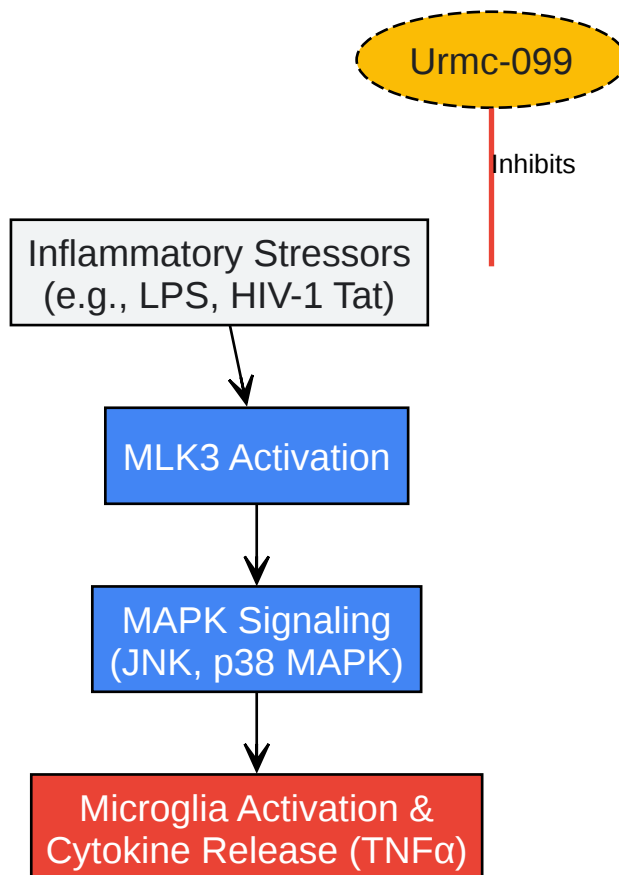
### Logical Workflow: Safe Handling and Disposal of Urmc-099



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Caption: Workflow for the safe handling and disposal of **Urmc-099**.

## Mechanism of Action: Urmc-099 Inhibition Pathway



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Caption: Simplified signaling pathway showing **Urmc-099**'s inhibitory action.

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